

# (S)-(-)-Methyl 2-chloropropionate CAS number

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## Compound of Interest

Compound Name: Methyl 2-chloropropionate

Cat. No.: B095975

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An In-depth Technical Guide to (S)-(-)-**Methyl 2-chloropropionate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

(S)-(-)-**Methyl 2-chloropropionate**, a significant chiral building block, is integral to the asymmetric synthesis of a multitude of commercially valuable compounds. Its stereospecific properties are pivotal in the development of pharmaceuticals and agrochemicals where enantiomeric purity dictates biological activity and efficacy. This technical guide provides a comprehensive overview of (S)-(-)-**Methyl 2-chloropropionate**, including its chemical and physical properties, detailed experimental protocols for its synthesis, and its primary applications in research and industry. The CAS number for (S)-(-)-**Methyl 2-chloropropionate** is 73246-45-4.<sup>[1][2]</sup>

## Chemical and Physical Properties

(S)-(-)-**Methyl 2-chloropropionate** is a colorless to very faint yellow liquid.<sup>[1]</sup> It is a flammable liquid and vapor. The compound is recognized for its utility in asymmetric synthesis, which allows for the creation of enantiomerically pure substances vital to the pharmaceutical industry.<sup>[1]</sup>

Table 1: Physicochemical Properties of (S)-(-)-**Methyl 2-chloropropionate**

Property	Value	Source(s)
CAS Number	73246-45-4	[1][2]
Molecular Formula	C <sub>4</sub> H <sub>7</sub> ClO <sub>2</sub>	[1]
Molecular Weight	122.55 g/mol	[1][3]
Appearance	Colorless to very faint yellow liquid	[1]
Density	1.143 g/mL at 25 °C	[1][2]
Boiling Point	80 - 82 °C at 110 mmHg	[1][2]
Refractive Index	n <sub>20/D</sub> 1.417	[1][2]
Optical Rotation	[α] <sup>20</sup> /D = -26° (neat)	[1]
Purity	≥96.5% (Chiral Purity)	[1]
Flash Point	32 °C (89.6 °F) - closed cup	
Storage Temperature	≤ -20 °C or Room Temperature (<15°C)	[1]

Table 2: Identification and Registry Numbers

Identifier	Value	Source(s)
PubChem CID	135535	[3]
EC Number	412-470-8	
MDL Number	MFCD00062941	[1]
Beilstein Registry No.	1720589	
UN Number	2933	[4]

## Experimental Protocols: Synthesis

The synthesis of (S)-(-)-**Methyl 2-chloropropionate** is predominantly achieved through three methods: directional synthesis from chiral raw materials, resolution of racemates, and asymmetric synthesis.[5] The directional synthesis method is most common due to its low cost, simple procedure, and the high optical purity of the resulting product.[5]

## Method 1: Chlorination of (R)-Methyl Lactate with a Vilsmeier Reagent

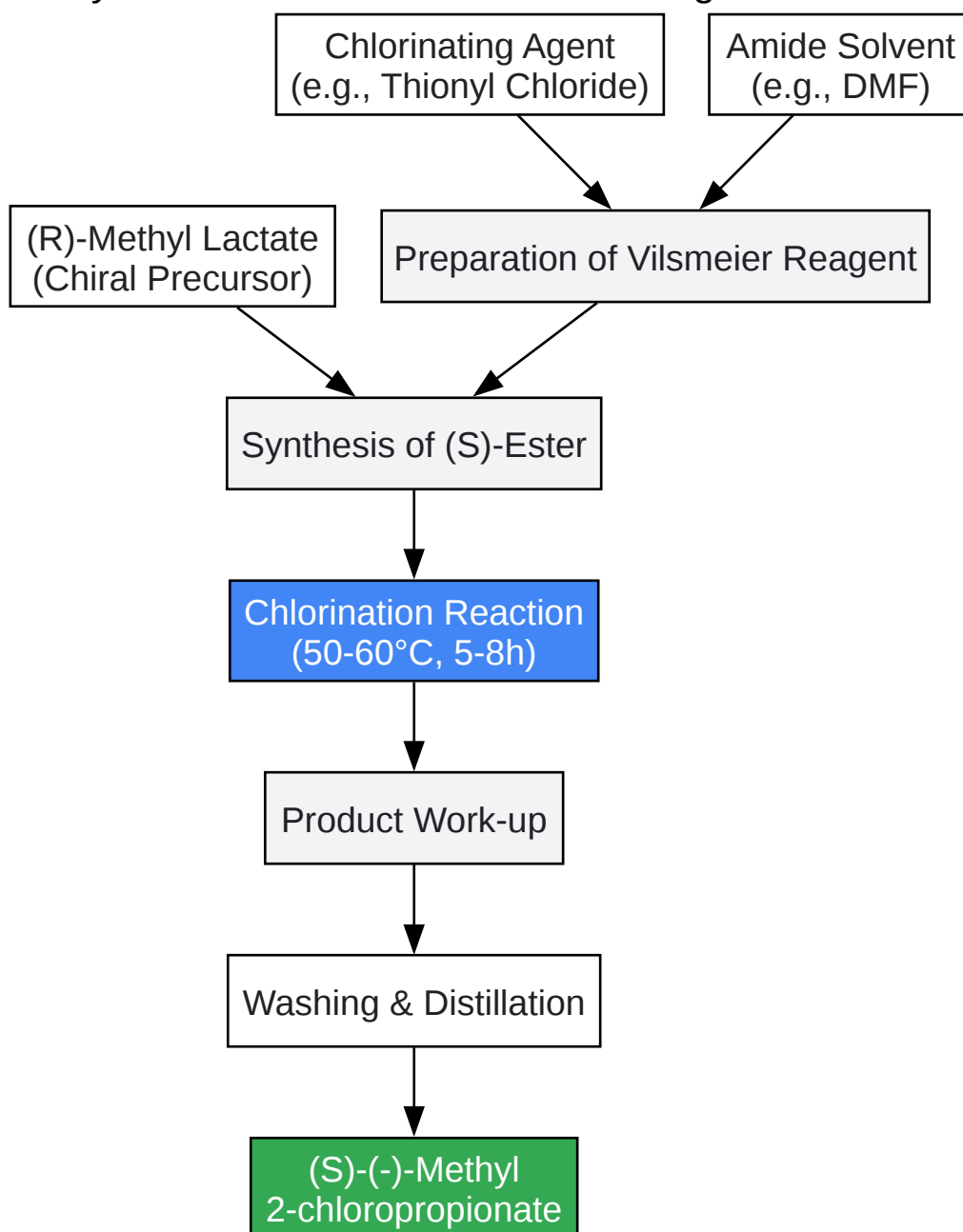
This method involves the configurational inversion of (R)-methyl lactate using a Vilsmeier reagent, which can be prepared from thionyl chloride or bis(trichloromethyl) carbonate.[2][5][6]

Experimental Protocol:

- Preparation of the Vilsmeier Reagent:
  - Add thionyl chloride ( $\text{SOCl}_2$ ) or bis(trichloromethyl) carbonate to a reaction vessel equipped with a stirrer and cooled in an ice-water bath (0-10 °C).[2][6]
  - Slowly add N,N-dimethylformamide (DMF) or N,N-dimethylacetamide dropwise to the vessel.[2][5] The reaction is exothermic.
  - Stir the mixture for 1-2 hours to obtain a colorless Vilsmeier reagent solution.[2]
- Synthesis of (S)-(-)-**Methyl 2-chloropropionate**:
  - To the prepared Vilsmeier reagent solution, add a small amount of a solvent such as dioxane.[2]
  - Slowly add (R)-methyl lactate dropwise to the mixed solution at a temperature of 20-30 °C. The molar ratio of (R)-methyl lactate to the Vilsmeier reagent is typically 1:1.1 to 1:1.4.[2][6] The reaction is exothermic and generates gas.
  - After the addition is complete, heat the reaction mixture to 50-60 °C and stir for 5-8 hours.[2][6]
- Post-reaction Work-up:

- Cool the reaction mixture.
- Wash the resulting solution, remove the solvent, and distill under reduced pressure to obtain the final product, (S)-(-)-Methyl 2-chloropropionate.[2][6]

### Synthesis Workflow: Vilsmeier Reagent Method



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Caption: Workflow for the synthesis of (S)-(-)-**Methyl 2-chloropropionate** via Vilsmeier reagent.

## Method 2: Direct Esterification

This method involves the direct esterification of  $\alpha$ -chloropropionic acid with methanol using a catalyst.[\[7\]](#)

Experimental Protocol:

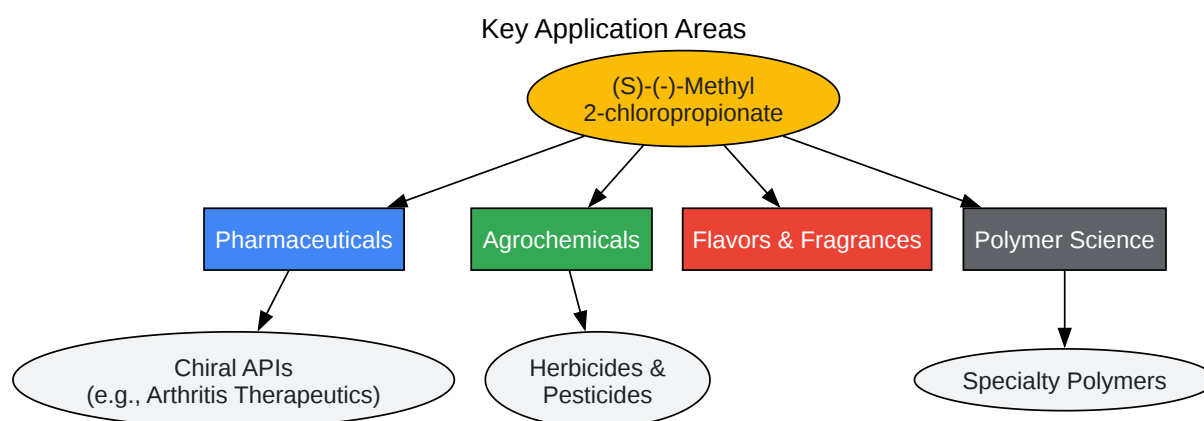
- Catalyst Preparation:
  - Prepare a chiral hydrogen peroxide catalyst by neutralizing a sodium peroxide aqueous solution with phosphoric acid or sodium phosphate monobasic to a pH of 9.[\[7\]](#)
- Esterification Reaction:
  - Charge a reaction kettle with  $\alpha$ -chloropropionic acid and methanol in a 1:1 molar ratio.[\[7\]](#)
  - Add the prepared hydrogen peroxide catalyst, with the amount being 5-10% of the total raw material weight.[\[7\]](#)
  - Control the reaction temperature at 100-120 °C and react for 8-10 hours.[\[7\]](#)
- Product Isolation:
  - After the reaction is complete, distill and dry the mixture to obtain (S)-(-)-**Methyl 2-chloropropionate**.[\[7\]](#)

## Applications in Research and Drug Development

(S)-(-)-**Methyl 2-chloropropionate** is a versatile intermediate with significant applications in various fields, particularly in the synthesis of high-value, enantiomerically pure compounds.[\[1\]](#)

- Pharmaceutical Synthesis: It serves as a crucial chiral starting material for active pharmaceutical ingredients (APIs).[\[8\]](#)[\[9\]](#) For example, it is used in the preparation of TIPTP, a therapeutic agent for rheumatoid arthritis.[\[2\]](#) Its reactivity is valuable for creating complex molecules with specific biological activities.[\[9\]](#)

- **Agrochemical Production:** The compound is used in the development of herbicides and pesticides, where specific stereoisomers are often responsible for the desired activity, enhancing crop protection.[1][9]
- **Flavor and Fragrance Industry:** It is an intermediate in the production of various flavoring agents and fragrances.[1]
- **Polymer Chemistry:** It can be used as an initiator in Atom Transfer Radical Polymerization (ATRP), a controlled radical polymerization technique.



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Caption: Applications of (S)-(-)-**Methyl 2-chloropropionate** in various industries.

## Safety and Handling

(S)-(-)-**Methyl 2-chloropropionate** is a flammable liquid (Signal Word: Warning) and should be handled with appropriate safety precautions.[3]

- **Hazard Statements:** H226 (Flammable liquid and vapor), H319 (Causes serious eye irritation), H373 (May cause damage to organs through prolonged or repeated exposure).[3]

- Precautionary Statements: P210 (Keep away from heat/sparks/open flames/hot surfaces), P233 (Keep container tightly closed), P280 (Wear protective gloves/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[3]
- Personal Protective Equipment: Use of eye shields, gloves, and an appropriate dust mask is recommended.
- Storage: Store in a flammable liquids area. Some suppliers recommend storage at or below -20 °C, while others suggest room temperature in a cool, dark place (<15°C).[1]

## Conclusion

(S)-(-)-**Methyl 2-chloropropionate** is a cornerstone chiral intermediate for the synthesis of enantiomerically pure products. Its well-defined physical and chemical properties, coupled with established synthesis protocols, make it an invaluable tool for researchers and professionals in drug development, agrochemical synthesis, and polymer science. Proper handling and storage are essential to ensure safety and maintain the integrity of this reactive compound.

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